

Application Note: Dihexyl Azelate in the Formulation of Optical Sensors

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Compound of Interest

Compound Name: *Dihexyl azelate*

CAS No.: *109-31-9*

Cat. No.: *B089611*

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Executive Summary

This application note details the utility of **Dihexyl Azelate** (DHAz) (CAS: 109-31-9) as a high-performance plasticizer in the fabrication of polymer-based optical sensors (optodes). While *o*-nitrophenyloctyl ether (NPOE) and bis(2-ethylhexyl) sebacate (DOS) are the industry standards, DHAz offers a distinct physicochemical profile—specifically a lower viscosity and moderate lipophilicity—that can enhance sensor response time and low-temperature performance without compromising selectivity.

This guide provides a comprehensive protocol for formulating DHAz-based PVC membranes, elucidates the thermodynamic mechanism of signal generation, and offers a comparative analysis of DHAz against conventional plasticizers.

Technical Background & Mechanism

The Role of Plasticizers in Optodes

In bulk optodes, the plasticizer is not merely a solvent; it is the functional medium that dictates the thermodynamic state of the sensor. It must:

- Lower the κ of the polymer (typically PVC) to below 10 to ensure ion mobility.
- Solvate the lipophilic components (ionophore, chromoionophore, and ionic additives).
- Define the Dielectric Constant (ϵ), which controls the stability of ion pairs and charged complexes within the membrane.

Dihexyl Azelate: Material Profile

DHAz is a diester plasticizer. Chemically, it is the ester of hexanol and azelaic acid. Its structure imparts specific advantages:

- **Low Viscosity:** Facilitates faster diffusion of analytes into the bulk membrane, reducing response time (t_r).
- **Low Dielectric Constant (ϵ):** Unlike polar plasticizers (e.g., NPOE, DOP), DHAz favors the formation of tight ion pairs. This is critical for sensors relying on neutral carrier mechanisms where high dielectric constants might cause leaching of ionic additives.
- **Cold Tolerance:** Originally developed for low-temperature vinyl applications, it prevents membrane crystallization/exudation in cold monitoring environments (e.g., environmental water monitoring).

Table 1: Comparative Properties of Sensor Plasticizers

Property	Dihexyl Azelate (DHAz)	Bis(2-ethylhexyl) Sebacate (DOS)	o-Nitrophenyloctyl Ether (NPOE)
Structure Type	Aliphatic Diester	Aliphatic Diester	Aromatic Ether
Dielectric Const. ()	~4.0 - 5.0 (Low)	~4.0 (Low)	~24 (High)
Viscosity (cP)	Low (< 15)	Medium (~20-25)	High (~12)
Lipophilicity ()	~6.9	~10.1	~5.9
Primary Use	Cations (Low), Fast Response	Cations (Low), General Purpose	Divalent Cations, Anions (High)

Signal Generation Mechanism

The DHAz-based optode functions via a cation-exchange mechanism. The membrane contains:

- : Ionophore (selective for Analyte)^[1]
- : Chromoionophore (pH indicator, usually a lipophilic amine).
- : Lipophilic anionic site (e.g., Tetraphenylborate derivative) to maintain electroneutrality.

As the target metal ion (

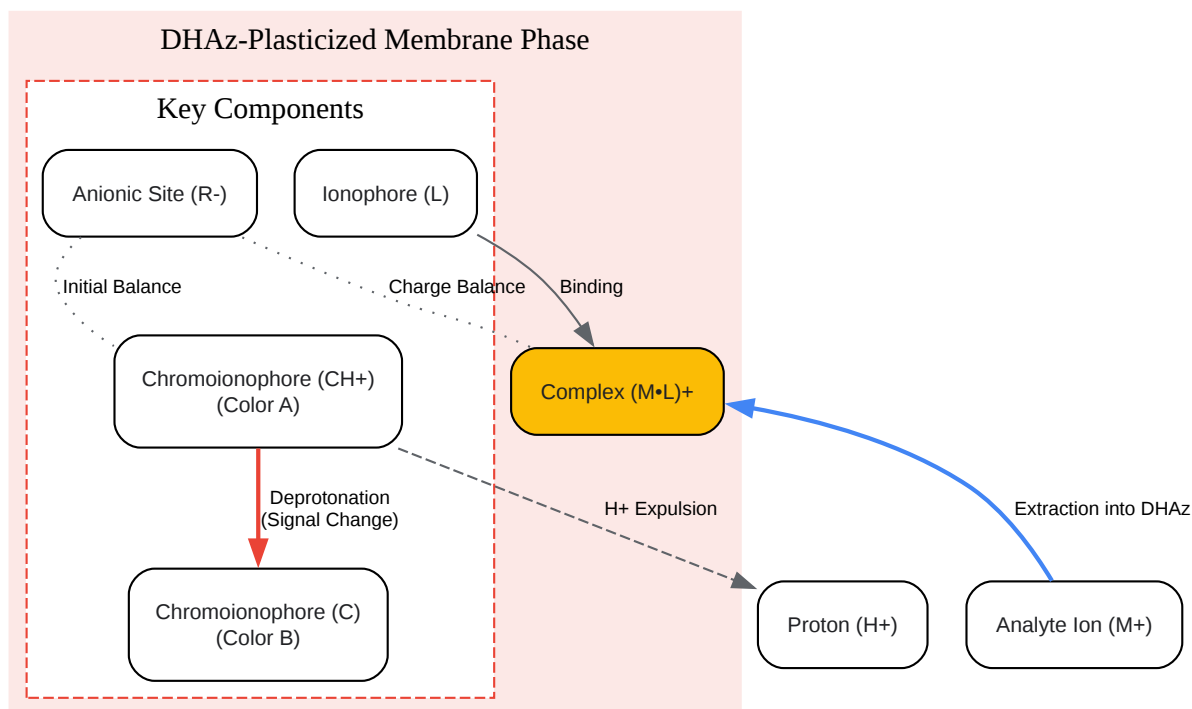
) is extracted into the DHAz phase, a proton (

) is expelled from the chromoionophore to the aqueous phase to maintain charge balance. This deprotonation shifts the absorbance spectrum of

, creating a quantifiable optical signal.

Equilibrium Equation:

Visualized Pathway:



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Figure 1: Thermodynamic equilibrium in a DHAz-plasticized optode membrane. The extraction of the analyte

drives the deprotonation of the chromoionophore, changing the membrane color.

Experimental Protocol: DHAz Optode Fabrication

Materials Required[2][3][4][5][6]

- Polymer Matrix: High molecular weight Poly(vinyl chloride) (PVC) [Sigma-Aldrich].
- Plasticizer: **Diethyl Azelate** (DHAz) [>98% purity].
- Ionophore: Valinomycin (for

sensing) or specific heavy metal ionophore (e.g., Lead Ionophore IV).

- Chromoionophore: ETH 5294 (Chromionophore I) or ETH 2439 (Chromionophore II).
- Ionic Additive: Potassium tetrakis(4-chlorophenyl)borate (KTPCIPB) or Sodium tetraphenylborate (NaTPB).
- Solvent: Tetrahydrofuran (THF), inhibitor-free.
- Substrate: Dust-free glass slides or Mylar foil.

Formulation (The "Cocktail")

The standard ratio for a functional optode membrane is 1:2 (Polymer:Plasticizer) by mass.

Component	Mass (mg)	Function
PVC	60.0	Structural Matrix
Dihexyl Azelate	120.0	Plasticizer / Solvent
Ionophore	2.0 - 4.0	Analyte Recognition
Chromoionophore	1.0 - 1.5	Optical Transducer
Lipophilic Salt	Equimolar to Ionophore	Donnan Exclusion Failure Prevention

Step-by-Step Fabrication Workflow

- Dissolution:
 - Weigh the PVC and DHAz into a 5 mL glass vial.
 - Add 1.5 mL of THF.
 - Critical Step: Vortex or stir magnetically for 2-3 hours. DHAz has lower viscosity than NPOE, but PVC dissolution is the rate-limiting step. The solution must be perfectly clear and homogenous.

- Active Ingredient Addition:
 - Add the Ionophore, Chromoionophore, and Lipophilic Salt to the dissolved PVC/DHAz mixture.
 - Stir for an additional 30 minutes.
 - Note: Protect from light if using photosensitive chromoionophores (like many azo dyes).
- Casting:
 - Place a glass ring (approx. 20 mm diameter) on a clean glass plate.
 - Pour ~200 L of the cocktail into the ring.
 - Cover with a beaker (raised slightly) to control evaporation rate.
 - Allow to dry for 12-24 hours in a fume hood.
 - Result: A transparent, flexible yellow/orange film (approx. 3-5 m thick).
- Conditioning:
 - Peel the membrane or use it directly on the glass.
 - Soak in a buffer solution matching the chromoionophore's pKa (usually pH 5-7) to equilibrate the surface.

Characterization & Validation

To validate the DHAz sensor, perform the following assays.

Response Time Analysis

DHAz is expected to yield faster kinetics than NPOE due to lower viscosity.

- Protocol: Expose the sensor to a step change in analyte concentration (e.g.,

M to

M).

- Measurement: Record absorbance at

every 5 seconds.

- Target:

seconds.

Leaching & Stability Test

Because DHAz (

) is less lipophilic than DOS (

), leaching can be a concern in continuous flow systems.

- Protocol: Monitor the absorbance of the membrane in a flow cell with pure buffer for 2 hours.

- Pass Criteria: Absorbance drift

per hour.

Optical Dynamic Range

Plot

(degree of protonation) vs.

.

The response should follow the theoretical sigmoid defined by the co-extraction constant.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Opaque/Cloudy Membrane	Incompatible solubility or water contamination in THF.	Use freshly distilled THF. Ensure DHAz purity >98%.
Slow Response (> 5 min)	Membrane too thick or surface fouling.	Reduce casting volume. Check if DHAz has leached out (membrane becomes brittle).
No Color Change	pH mismatch.	Adjust sample pH. The working pH must be within units of the Chromoionophore's effective pKa.
Crystallization	Ionophore solubility limit exceeded.	Decrease ionophore load or switch to a more lipophilic derivative.

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